

Overcoming experimental variability with EB-0176.

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Compound of Interest

Compound Name: EB-0176

Cat. No.: B15142786

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Technical Support Center: EB-0176

Important Notice: Publicly available information regarding "EB-0176," including detailed experimental protocols, troubleshooting guides, and research articles citing its use, is limited. The following information is based on available product data.

Frequently Asked Questions (FAQs)

Q1: What is **EB-0176**?

EB-0176 is a potent inhibitor of endoplasmic reticulum (ER) α -glucosidases I and II. It is a N-substituted derivative of valioline and shows broad-spectrum antiviral activity. Due to its inhibitory action on these key enzymes in the glycoprotein folding pathway, it has potential for research as a broad-spectrum agent against existing and emerging viruses.

Q2: What are the IC₅₀ values for **EB-0176**?

The reported IC₅₀ values for **EB-0176** are:

- α -glucosidase I: 0.6439 μ M
- α -glucosidase II: 0.0011 μ M

Troubleshooting Guide

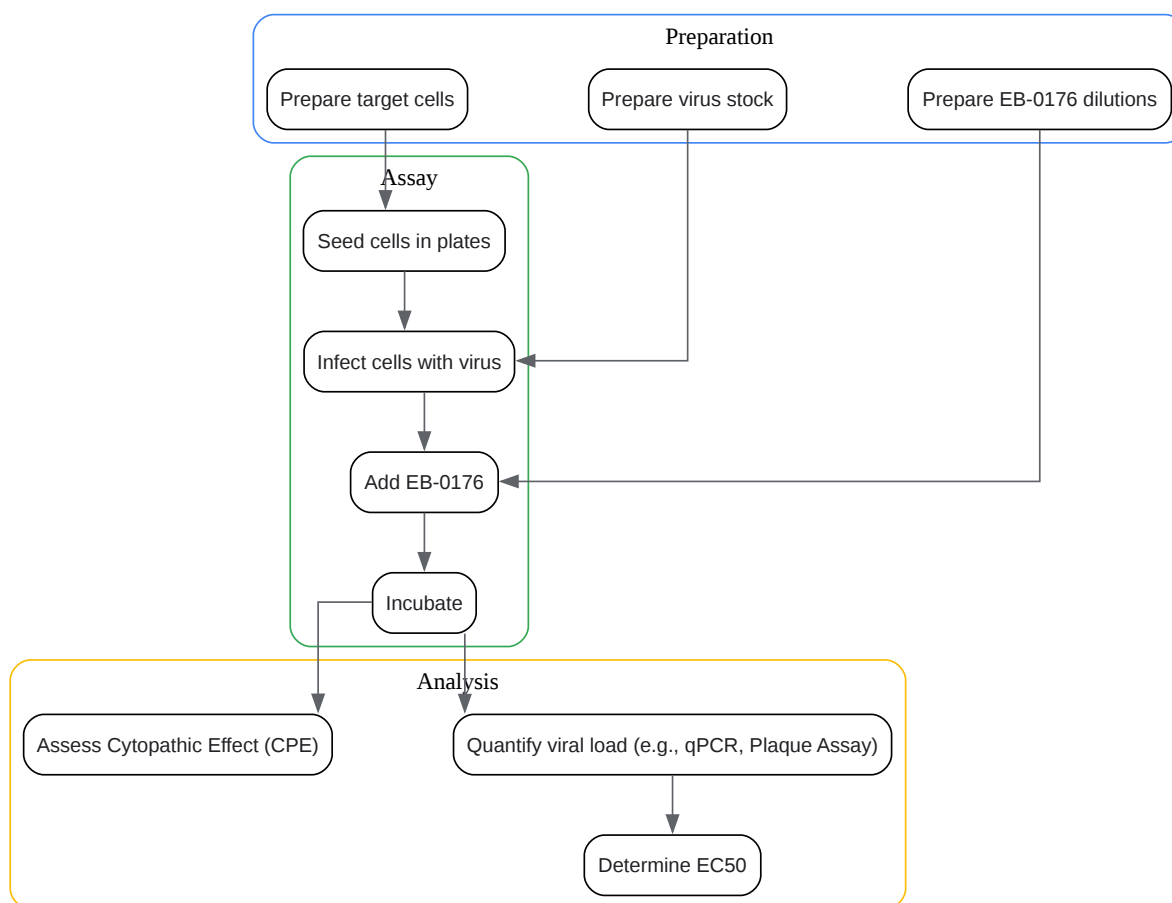
Insufficient data is available to provide a comprehensive troubleshooting guide for experimental variability with **EB-0176**. However, based on the nature of the compound, here are some general areas to consider:

Potential Issue	Possible Cause	Recommendation
Inconsistent antiviral activity	Inaccurate compound concentration.	Ensure accurate preparation of stock solutions and dilutions. Verify the final concentration in your assay.
Cell line variability.	Use a consistent cell line and passage number. Regularly check for mycoplasma contamination.	
Assay conditions.	Optimize assay parameters such as incubation time, temperature, and cell density.	
Compound precipitation	Poor solubility in the chosen solvent.	Refer to the manufacturer's datasheet for recommended solvents and solubility information. Consider using a different solvent or sonication to aid dissolution.
Improper storage.	Store the compound as recommended by the manufacturer, typically at -20°C for powdered form.	

Experimental Protocols

Detailed, validated experimental protocols for the use of **EB-0176** are not widely published. Researchers should refer to general protocols for in vitro antiviral assays and adapt them based on the specific virus and cell line being used. A generalized workflow is provided below.

General Experimental Workflow for Antiviral Assay



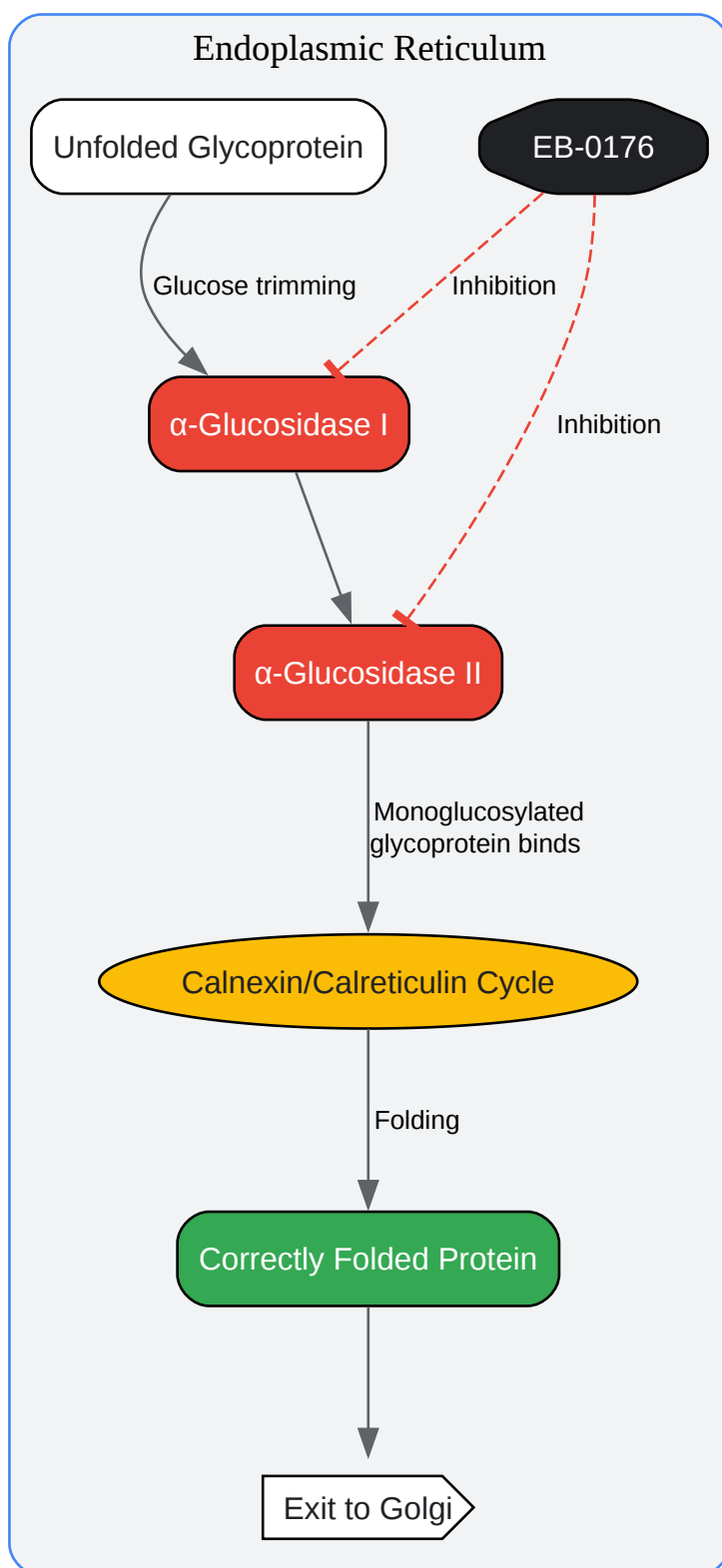
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Caption: Generalized workflow for an in vitro antiviral assay.

Signaling Pathway

EB-0176 targets enzymes involved in the protein folding and quality control pathway within the endoplasmic reticulum.

ER Glycoprotein Folding and Quality Control Pathway



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Caption: Inhibition of ER α-glucosidases by **EB-0176**.

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